

# Personal protective equipment for handling 1,2-Dibromo-3,3-dimethylbutane

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## Compound of Interest

Compound Name: 1,2-Dibromo-3,3-dimethylbutane

Cat. No.: B1595081

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## Comprehensive Safety Protocol: Handling 1,2-Dibromo-3,3-dimethylbutane

This document provides essential safety and logistical information for the handling and disposal of **1,2-Dibromo-3,3-dimethylbutane** (CAS No: 640-21-1). The following procedural guidance is designed for researchers, scientists, and drug development professionals to ensure safe laboratory operations.

## Hazard Identification and Physicochemical Properties

**1,2-Dibromo-3,3-dimethylbutane** is a chemical that poses multiple health risks.<sup>[1][2]</sup> It is harmful if swallowed, inhaled, or comes into contact with skin.<sup>[1][2]</sup> It is also known to cause serious skin and eye irritation and may lead to respiratory irritation.<sup>[1][2]</sup>

Table 1: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[1][2]
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin[1][2]
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled[1]
Skin Irritation	Category 2	H315: Causes skin irritation[1][2]
Eye Irritation	Category 2	H319: Causes serious eye irritation[1][2]

| Specific Target Organ Toxicity (Single Exposure) | Category 3 | H335: May cause respiratory irritation[1] |

Table 2: Physicochemical Properties

Property	Value
Molecular Formula	C <sub>6</sub> H <sub>12</sub> Br <sub>2</sub> [1][2]
Molecular Weight	243.97 g/mol [1][2]
Boiling Point	73°C @ 3 mm Hg[1][3]
Density	1.61 g/mL at 25°C[3]
Melting Point	No data available[1]

| Flash Point | No data available |

## Personal Protective Equipment (PPE)

A multi-layered approach to personal protection is mandatory when handling this substance. The minimum required PPE should always be worn in the laboratory, with additional task-specific equipment as outlined below.[4]

Table 3: Required Personal Protective Equipment

Area	Required PPE	Specifications and Remarks
Eye/Face	Safety Goggles / Face Shield	Must be worn at all times. Use tightly fitting safety goggles conforming to EN 166 (EU) or NIOSH (US) standards.[5][6] A face shield should be used when there is a significant splash hazard.
Skin/Body	Chemical-Resistant Gloves	Handle with chemical-impermeable gloves that have been inspected prior to use.[5]
	Laboratory Coat	A fully buttoned lab coat is required.[4]
	Protective Clothing	Wear fire/flammable resistant and impervious clothing, especially when handling larger quantities.[5][6]
Respiratory	Ventilated Area / Fume Hood	Always handle this chemical in a well-ventilated area, preferably within a chemical fume hood, to avoid breathing vapors or mists.[1][5]

| | Respirator | If exposure limits are exceeded or irritation is experienced, use a full-face respirator with an appropriate cartridge or a self-contained breathing apparatus (SCBA).[5][6][7]  
|

## Operational Plan for Safe Handling

Follow this step-by-step protocol to ensure the safe handling of **1,2-Dibromo-3,3-dimethylbutane** from preparation to disposal.

#### Step 1: Preparation and Engineering Controls

- Ensure that a safety shower and eyewash station are readily accessible and have been recently tested.[\[8\]](#)
- Prepare your workspace exclusively within a certified chemical fume hood to ensure adequate ventilation.[\[5\]](#)
- Assemble all necessary equipment and reagents before introducing the chemical to the workspace.
- Designate a specific area for the procedure to minimize the risk of contamination.

#### Step 2: Donning PPE

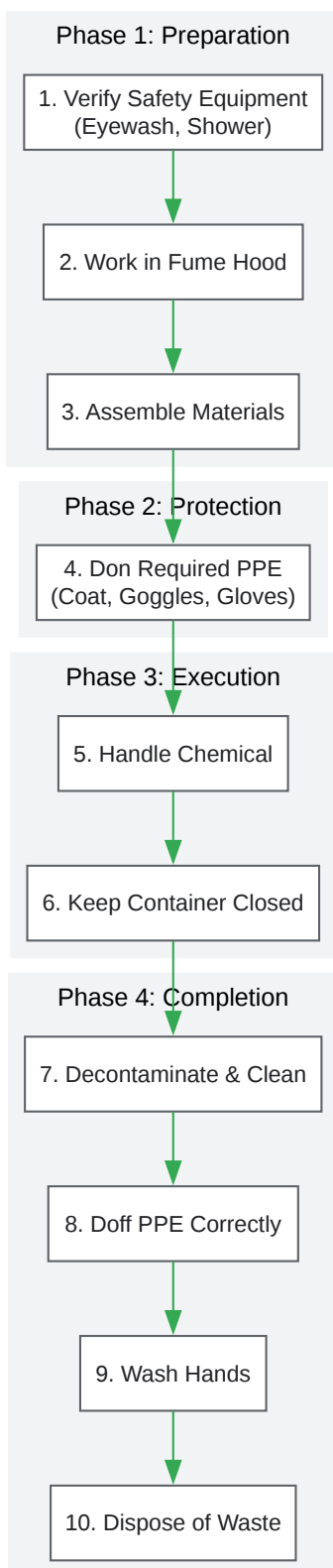
- Put on a lab coat, ensuring it is fully buttoned.
- Don safety goggles and any additional face protection (e.g., face shield).
- Put on the appropriate chemical-resistant gloves. Ensure gloves are inspected for any signs of degradation or puncture before use.[\[5\]](#)

#### Step 3: Chemical Handling

- Carefully open the container, avoiding splashes or the release of vapor.
- Dispense the required amount of the chemical using appropriate tools (e.g., pipette, spatula).
- Keep the container tightly closed when not in use.[\[1\]](#)[\[7\]](#)
- Avoid contact with skin and eyes and do not breathe in vapors.[\[1\]](#)[\[5\]](#)
- Do not eat, drink, or smoke during the handling process.[\[1\]](#)

#### Step 4: Decontamination and Doffing PPE

- After handling, decontaminate all equipment and the work surface.
- Wash hands thoroughly with soap and water after the procedure.[\[1\]](#)
- Remove PPE in the correct order to avoid cross-contamination: gloves first, followed by face shield/goggles, and then the lab coat.
- Dispose of contaminated, single-use PPE as hazardous waste.



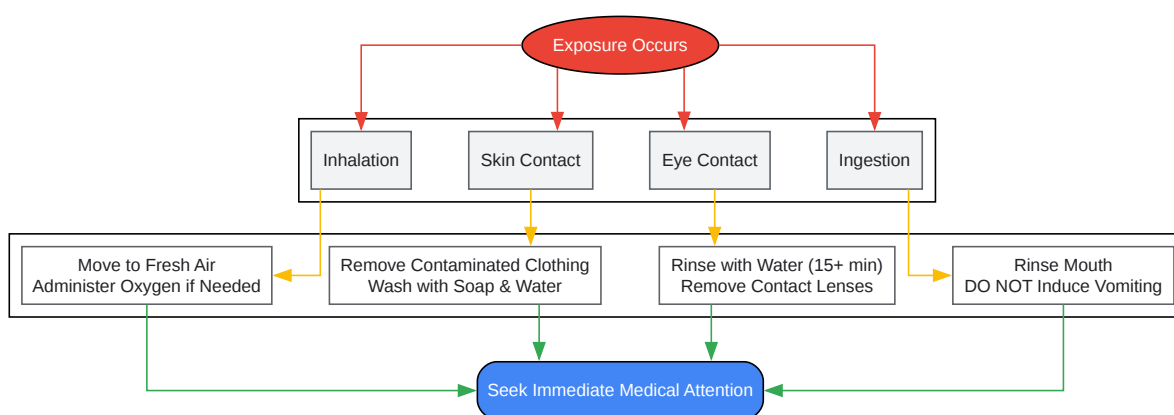
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Diagram 1: Step-by-step workflow for safely handling **1,2-Dibromo-3,3-dimethylbutane**.

## First Aid Measures

Immediate action is critical in the event of an exposure.

- Inhalation: Move the victim to fresh air immediately.[1] If breathing is difficult, administer oxygen. If the victim is not breathing, provide artificial respiration, but avoid mouth-to-mouth resuscitation.[1][5] Seek immediate medical attention.[1]
- Skin Contact: Immediately remove all contaminated clothing.[1] Wash the affected skin area with plenty of soap and water.[1] If skin irritation occurs, get medical help.[1]
- Eye Contact: Rinse cautiously and thoroughly with pure water for at least 15 minutes, holding the eyelids open.[1][5] Remove contact lenses if present and easy to do so.[1] Continue rinsing and consult a doctor immediately.[1][5]
- Ingestion: Rinse the mouth with water.[1][5] Do NOT induce vomiting.[7] Never give anything by mouth to an unconscious person.[5] Call a doctor or Poison Control Center immediately.[5]



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Diagram 2: Decision-making workflow for first aid response to exposure.

## Storage and Disposal Plan

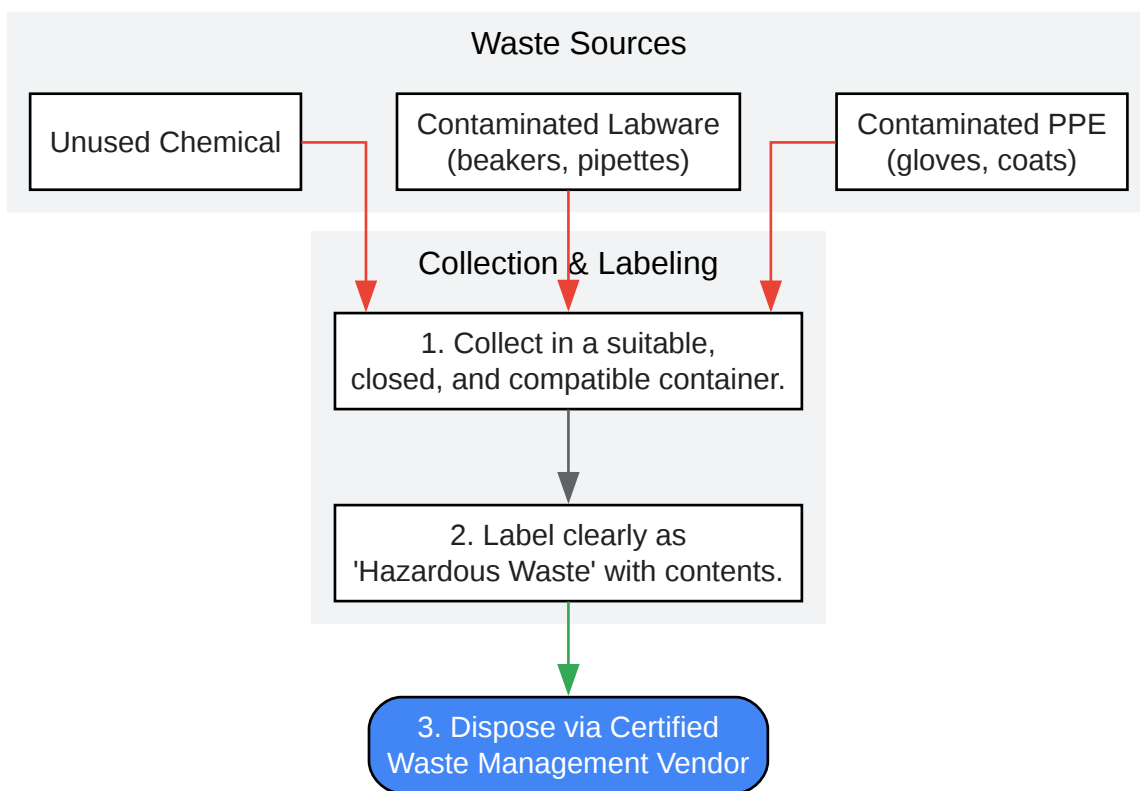
Proper storage and disposal are crucial to maintaining a safe laboratory environment.

### Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated area.[\[1\]](#)[\[5\]](#)
- The storage location should be secure and locked up.[\[1\]](#)[\[7\]](#)
- Store away from incompatible materials such as strong oxidizing agents, acids, and bases.  
[\[7\]](#)

### Disposal Plan:

- All waste, including unused product and contaminated materials, must be treated as hazardous waste.[\[9\]](#)
- Collect waste in suitable, closed, and clearly labeled containers.[\[5\]](#)
- Do not allow the chemical to enter drains or the environment.[\[5\]](#)
- Dispose of contents and containers at an approved waste disposal plant, adhering to all local, state, and federal regulations.[\[1\]](#)[\[7\]](#)
- Contaminated packaging should be triple-rinsed (if appropriate) or punctured to prevent reuse before being disposed of as hazardous waste.[\[5\]](#)



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Diagram 3: Procedural workflow for the disposal of hazardous chemical waste.

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